

The evolutionary conservation of the PPP4C gene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

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An In-depth Technical Guide to the Evolutionary Conservation of the PPP4C Gene

Authored for: Researchers, Scientists, and Drug Development Professionals

Abstract

The Protein Phosphatase 4 Catalytic Subunit (PPP4C) is a pivotal member of the phosphoprotein phosphatase (PPP) family of serine/threonine phosphatases. It plays a critical role in a multitude of essential cellular processes, including DNA damage repair, cell cycle regulation, apoptosis, and signal transduction. The remarkable evolutionary conservation of the PPP4C gene and its encoded protein across a vast range of species, from unicellular eukaryotes to humans, underscores its fundamental importance in cellular physiology. This guide provides a comprehensive technical overview of the evolutionary conservation of PPP4C, detailing its phylogenetic relationships, the conservation of its functions and associated signaling pathways, and the experimental methodologies used to investigate these aspects. This information is crucial for leveraging model organisms in biomedical research and for the development of therapeutics targeting pathways modulated by PPP4C.

Introduction to PPP4C

PPP4C is the catalytic subunit of the Protein Phosphatase 4 (PP4) complex. Its activity and substrate specificity are dictated by its association with various regulatory subunits, including PPP4R1, PPP4R2, PPP4R3, and PPP4R4.^[1] These different holoenzyme configurations enable PPP4C to dephosphorylate a wide array of protein substrates, thereby regulating

numerous cellular pathways.[2] Key functions attributed to PPP4C include microtubule organization at centrosomes, DNA double-strand break repair, regulation of histone acetylation, and modulation of signaling cascades such as TNF- α , Wnt, and NF- κ B.[1][2] Given its involvement in such fundamental processes, it is not surprising that the gene is highly conserved throughout evolution.

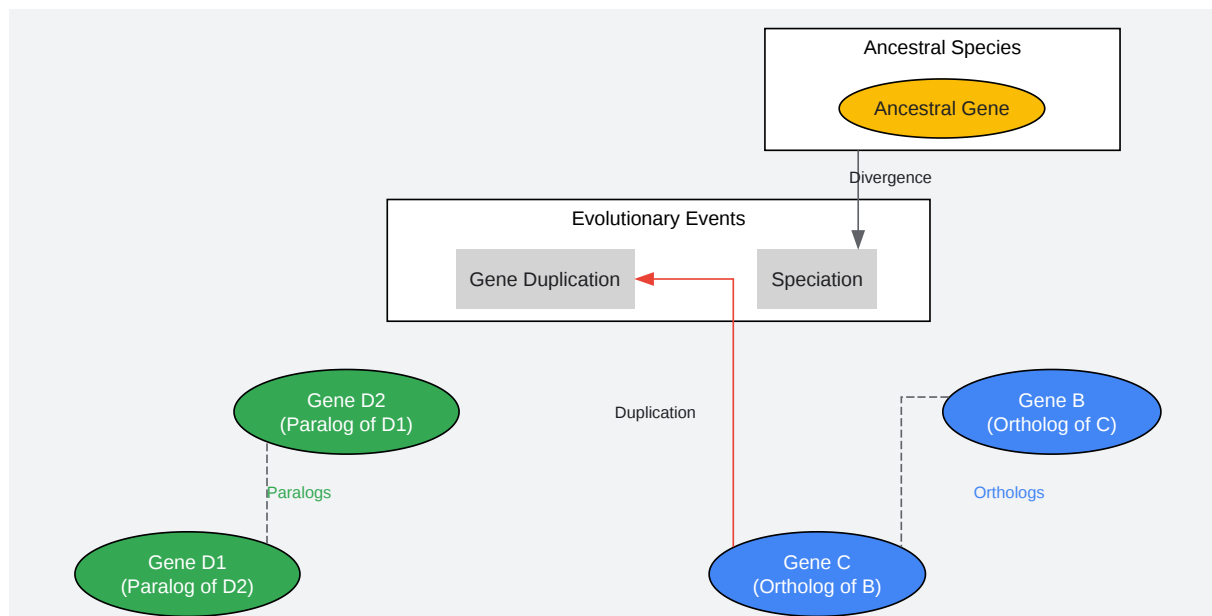
Evolutionary Conservation of the PPP4C Gene

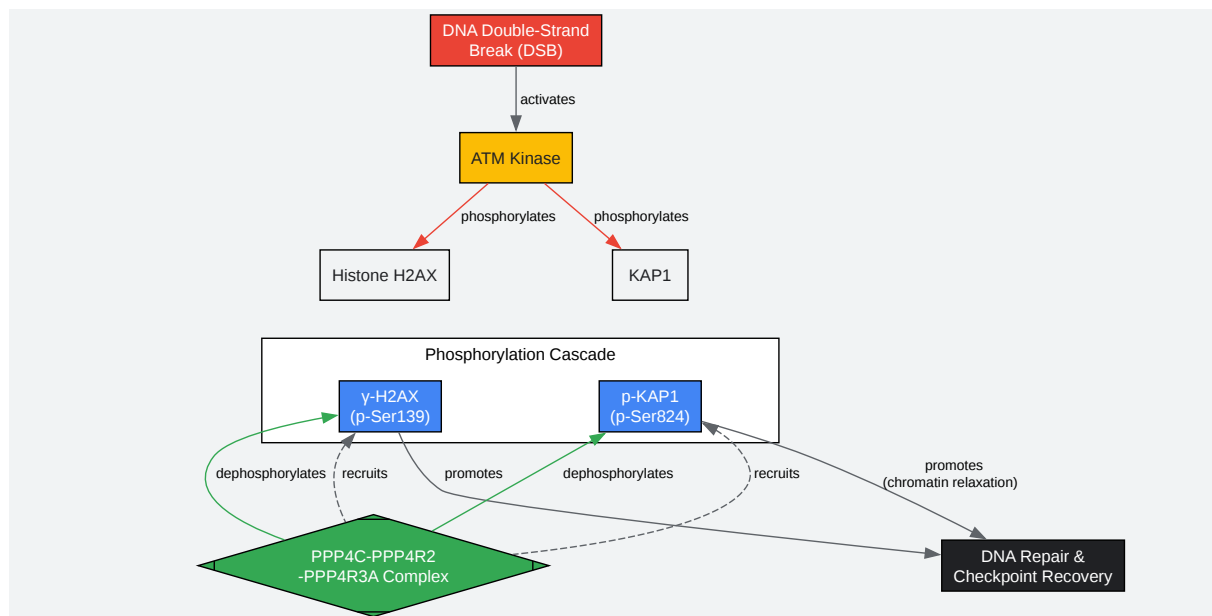
The conservation of a gene across diverse species is a strong indicator of its essential, non-redundant biological function. PPP4C exemplifies this principle, exhibiting a high degree of conservation in its sequence, structure, and function from yeast to mammals.

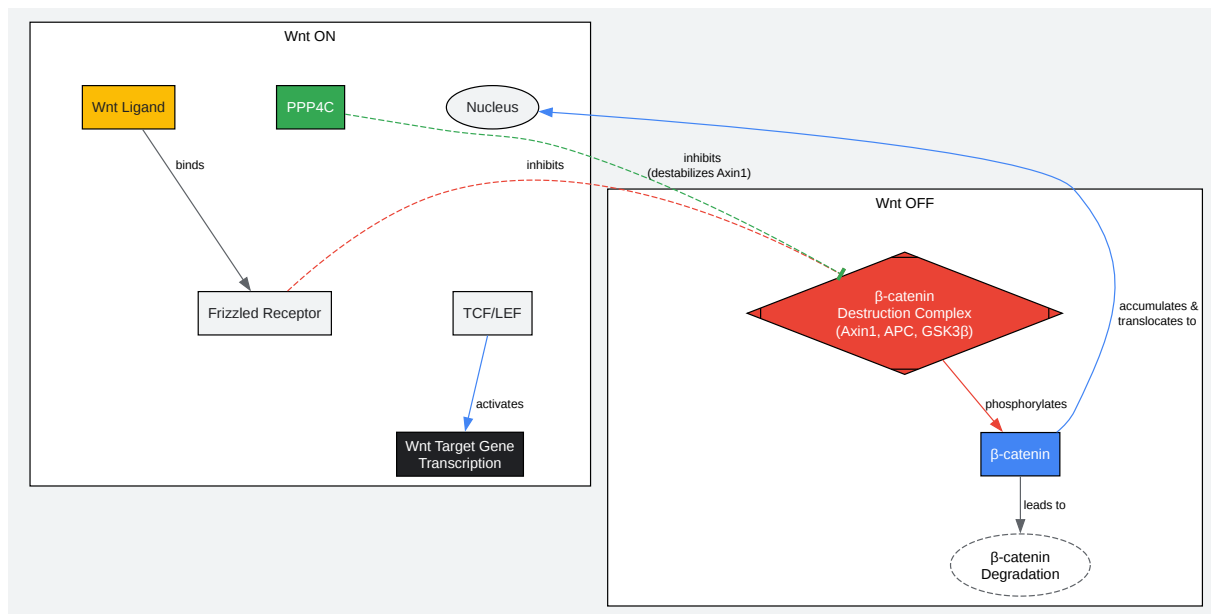
Phylogenetic Distribution and Homology

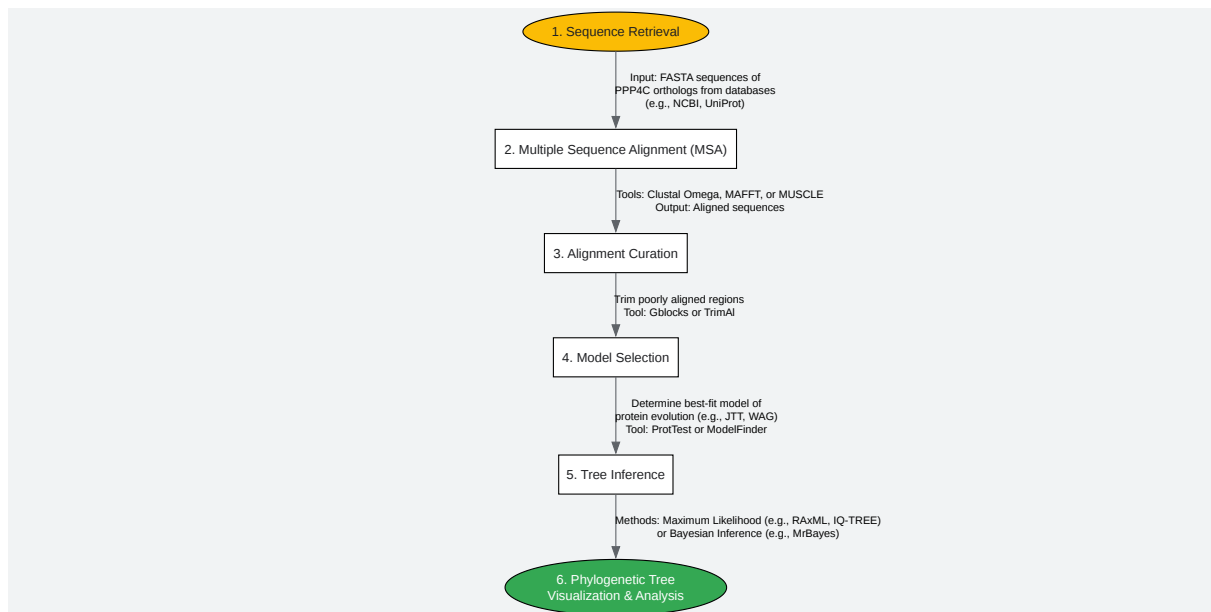
Homologous genes are those derived from a common ancestral gene. They are categorized as orthologs (genes in different species that arose from a speciation event) or paralogs (genes within the same species that arose from a gene duplication event). PPP4C has a widespread distribution with clear orthologs identified in all major eukaryotic lineages, highlighting its ancient origins.

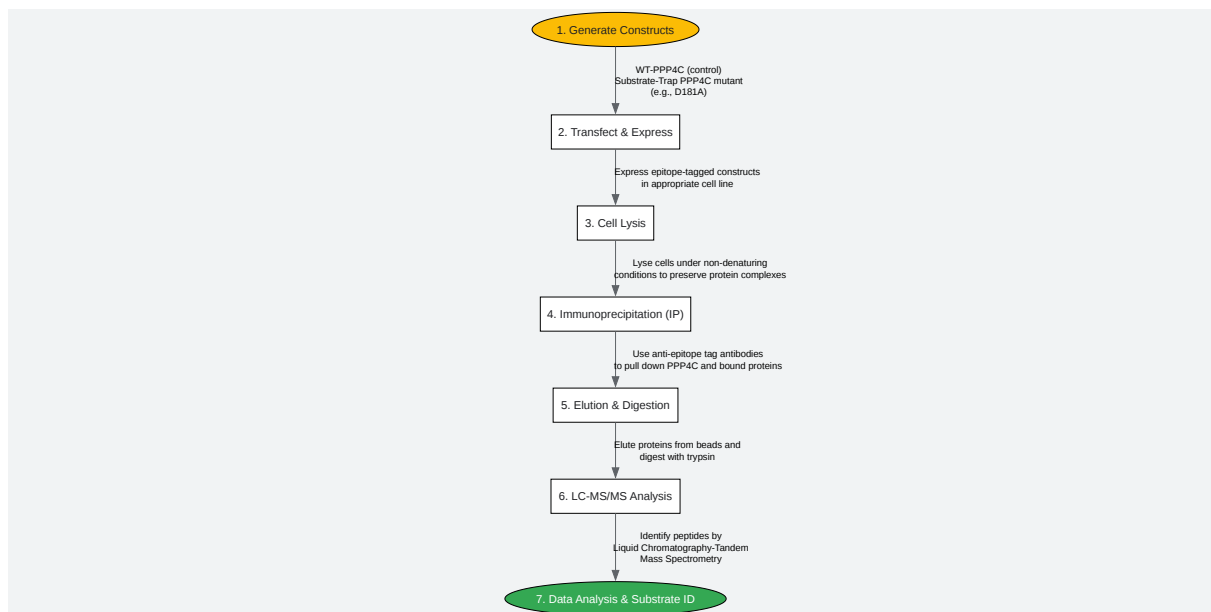
The diagram below illustrates the fundamental concepts of orthology and paralogy, which are central to understanding the evolutionary history of a gene like PPP4C.











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- To cite this document: BenchChem. [The evolutionary conservation of the PPP4C gene]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b612460#the-evolutionary-conservation-of-the-ppp4c-gene\]](https://www.benchchem.com/product/b612460#the-evolutionary-conservation-of-the-ppp4c-gene)

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